

Safety and handling precautions for 5-(3-Bromophenyl)-2-furaldehyde

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Compound of Interest

Compound Name: 5-(3-Bromophenyl)-2-furaldehyde

Cat. No.: B1270528

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An In-depth Technical Guide to the Safety and Handling of **5-(3-Bromophenyl)-2-furaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **5-(3-Bromophenyl)-2-furaldehyde**, compiled from data on structurally related compounds. As a specific Safety Data Sheet (SDS) for this compound was not available, the information herein is based on analogous furaldehydes and bromophenyl derivatives. It is imperative to consult a certified safety professional and the supplier-specific SDS before handling this chemical.

Executive Summary

5-(3-Bromophenyl)-2-furaldehyde is a chemical intermediate likely utilized in organic synthesis, particularly in the development of pharmaceuticals and other specialty chemicals. Due to the presence of the furaldehyde moiety and a brominated phenyl group, this compound is anticipated to exhibit significant health and safety hazards. This guide outlines the potential hazards, necessary personal protective equipment (PPE), proper handling and storage procedures, emergency response protocols, and disposal guidelines to ensure the safety of laboratory personnel.

Hazard Identification and Classification

Based on data from analogous compounds, **5-(3-Bromophenyl)-2-furaldehyde** is expected to be classified as a hazardous substance. The following table summarizes the likely GHS hazard classifications.

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed.
Acute Toxicity, Inhalation	Category 2	H330: Fatal if inhaled.
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin. [1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. [1] [2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation. [1] [2] [3]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation. [1]
Carcinogenicity	Category 2	H351: Suspected of causing cancer. [1]
Hazardous to the Aquatic Environment, Acute Hazard	Category 2	H401: Toxic to aquatic life.
Hazardous to the Aquatic Environment, Long-term Hazard	Category 3	H412: Harmful to aquatic life with long lasting effects. [1]

Signal Word: Danger

Hazard Pictograms:

- Flame

- Skull and Crossbones
- Health Hazard
- Exclamation Mark
- Environment

Experimental Protocols: Safe Handling and Storage

Adherence to strict experimental protocols is crucial when working with **5-(3-Bromophenyl)-2-furaldehyde** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense. The following table outlines the minimum required PPE.

Body Area	Equipment	Standard
Eyes/Face	Safety glasses with side-shields or safety goggles. A face shield may be required for splash hazards.	Conforming to EN166 (EU) or NIOSH (US) approved standards.[4]
Hands	Chemically resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use and disposed of properly.	Must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[4]
Body	Flame-retardant and antistatic protective clothing, such as a lab coat.	---
Respiratory	Use only in a well-ventilated area, preferably under a chemical fume hood.[5][6] If inhalation risk is high, wear a NIOSH-approved respirator with an appropriate cartridge.	---

Handling Procedures

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a certified chemical fume hood to avoid inhalation of vapors.[5][6]
- Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition. [5][6] Use non-sparking tools and take precautionary measures against static discharge.[5][6][7]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory.[7] Wash hands thoroughly with soap and water after handling and before breaks.[4][7]
- Contact Avoidance: Avoid contact with skin, eyes, and clothing.[5] Do not breathe mist, vapors, or spray.[5][6]

Storage Conditions

- Container: Keep the container tightly closed in a dry and well-ventilated place.[5][8]
- Temperature: Store in a cool place, refrigerated if recommended by the supplier, to maintain product quality.[5][8]
- Atmosphere: Store under an inert atmosphere and protect from direct sunlight.[5][6]
- Incompatible Materials: Store away from strong acids, bases, oxidizing agents, and amines. [1][6]

Emergency Procedures

Prompt and appropriate action during an emergency is critical to mitigating harm.

First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4]
- Unsuitable Extinguishing Media: A water jet may be ineffective.[1]
- Specific Hazards: The compound is flammable, and its vapors may form explosive mixtures with air.[5] Containers may explode when heated.[5] Hazardous combustion products may include carbon monoxide and carbon dioxide.
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[4] Ensure adequate ventilation and remove all sources of ignition.[5] Do not touch or walk through the spilled material.[9]

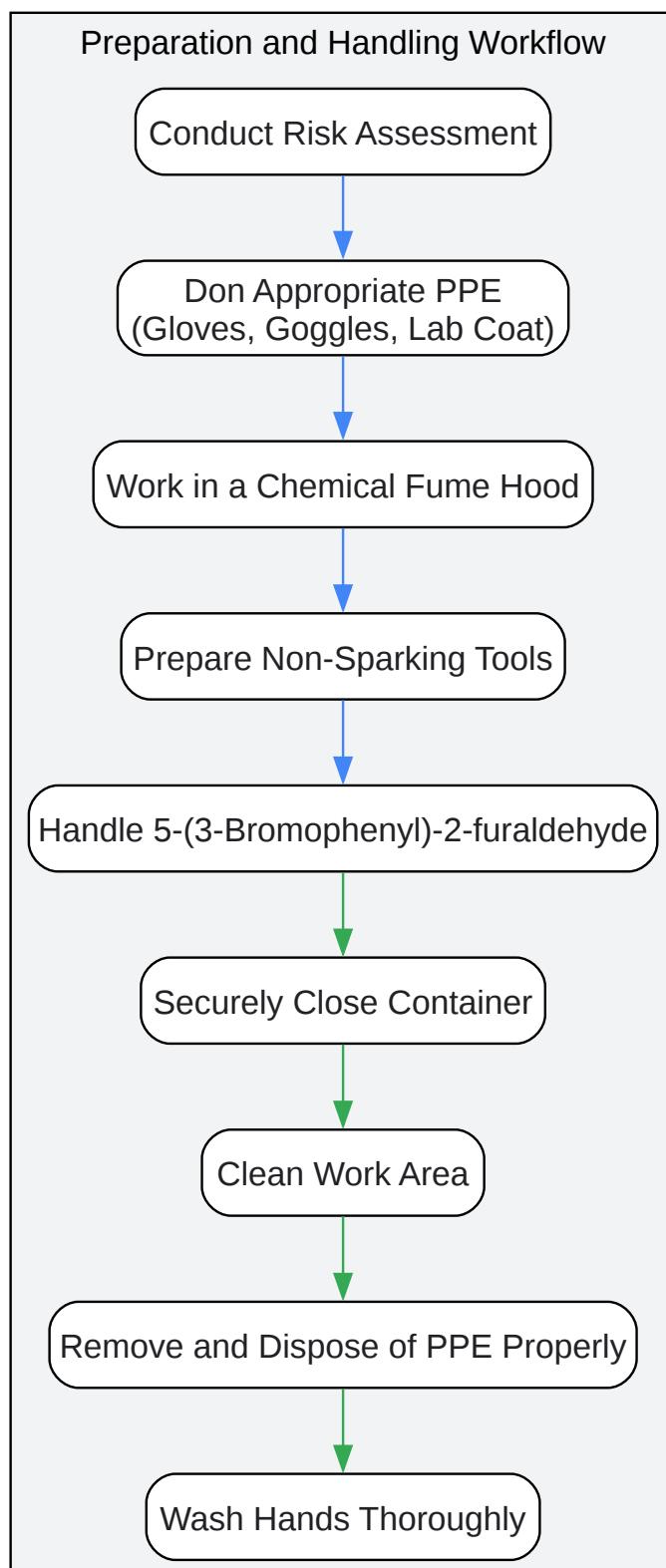
- Environmental Precautions: Prevent the substance from entering drains, sewers, or waterways.[\[4\]](#)
- Containment and Cleaning: For small spills, absorb with an inert material (e.g., sand, earth, vermiculite) and place in a suitable, closed container for disposal.[\[5\]](#)[\[6\]](#) Use spark-proof tools and explosion-proof equipment.[\[5\]](#)[\[6\]](#) For large spills, dike the area to contain the spill.

Waste Disposal

Dispose of this chemical and its container in accordance with local, regional, and national regulations. Waste is classified as hazardous.[\[5\]](#) Do not dispose of it with household waste or allow it to reach the sewage system.

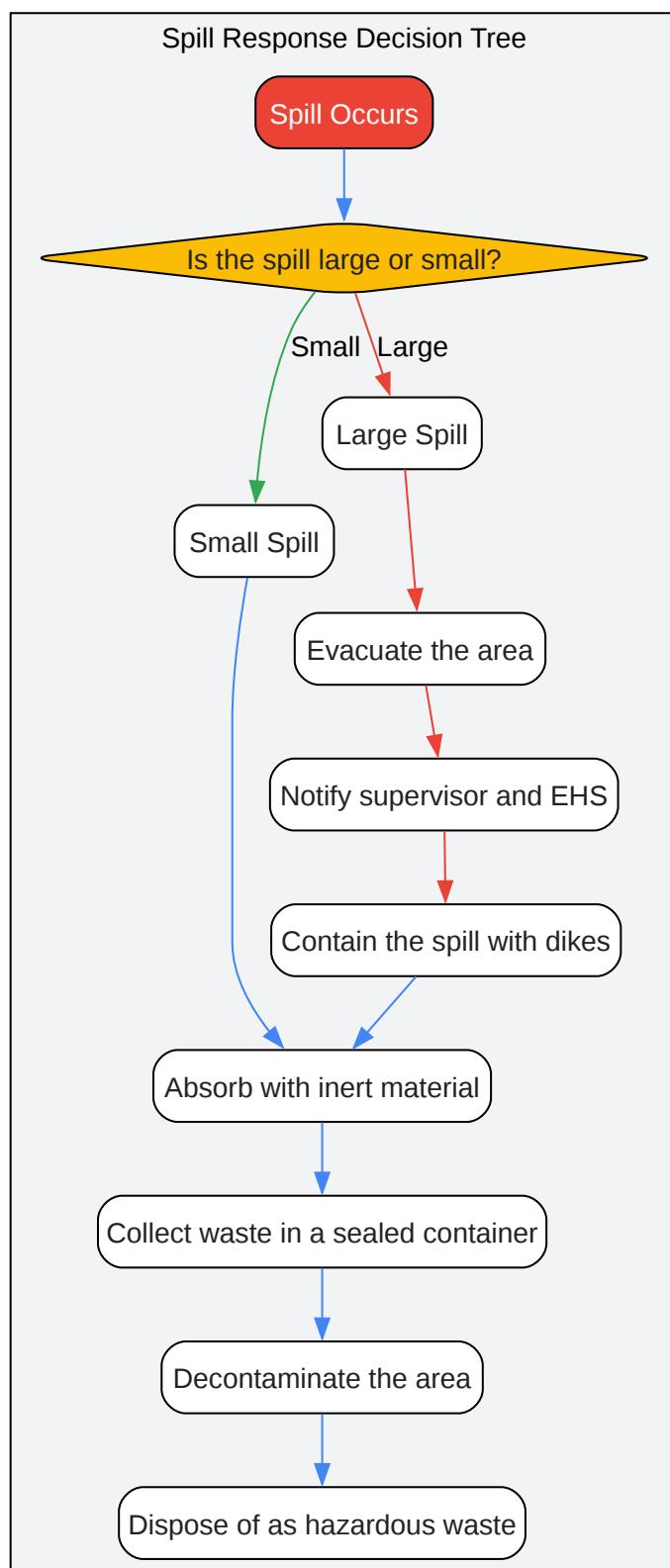
Visualized Workflows and Relationships

The following diagrams provide a visual representation of key safety and handling protocols.



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Caption: Workflow for the safe handling of **5-(3-Bromophenyl)-2-furaldehyde**.



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Caption: Decision tree for responding to a spill of **5-(3-Bromophenyl)-2-furaldehyde**.

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